

# Ecteinasclidin 770: A Guide to Handling, Storage, and Experimental Use

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## Compound of Interest

Compound Name: Ecteinasclidin 770

Cat. No.: B1662780

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This technical support center provides essential information for the safe and effective handling, storage, and use of **Ecteinasclidin 770** (ET-770) powder in a laboratory setting. Adherence to these protocols is crucial for ensuring the integrity of the compound and the reproducibility of experimental results.

## Summary of Quantitative Data

For quick reference, the following table summarizes the key quantitative data for **Ecteinasclidin 770**.

Parameter	Value	Source(s)
Molecular Weight	770.85 g/mol	[1][2]
Appearance	White to off-white solid	[2]
Purity	≥ 99.76%	[3]
Solubility	Soluble in DMSO (≥ 2.5 mg/mL)	[2][3]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month (protect from light, stored under nitrogen)	[3]

## Experimental Protocols

### Personal Protective Equipment (PPE) and Safety Precautions

**Ecteinasidin 770** is a potent cytotoxic agent and should be handled with extreme care in a designated containment area, such as a chemical fume hood or a biological safety cabinet.

Required PPE:

- Gloves: Wear two pairs of chemotherapy-rated gloves.[4]
- Lab Coat: A disposable, fluid-resistant gown should be worn.
- Eye Protection: Use safety glasses with side shields or splash goggles.[4]
- Respiratory Protection: For handling the powder outside of a containment hood, a NIOSH-approved respirator is recommended.

In case of exposure:

- Skin Contact: Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes.[4][5]
- Eye Contact: Flush with a large volume of water or an isotonic eyewash for at least 15 minutes and seek immediate medical attention.[4][5]
- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[5]

## Reconstitution of Ecteinascidin 770 Powder

Materials:

- **Ecteinascidin 770** powder
- Anhydrous DMSO (or other appropriate solvent)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Equilibration: Allow the vial of **Ecteinascidin 770** powder to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Add the calculated volume of DMSO to the vial to achieve the desired stock solution concentration (e.g., 10 mM).
- Dissolution: Gently vortex or sonicate the vial until the powder is completely dissolved. To enhance solubility, the tube can be warmed to 37°C and sonicated for a short period.[6]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to product degradation, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.[3][6]

- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and storage temperature.

## Storage and Stability

Proper storage is critical to maintain the biological activity of **Ecteinasidin 770**.

- Powder: The lyophilized powder is stable for up to 3 years when stored at -20°C.<sup>[1]</sup>
- Stock Solutions: Solutions are unstable and should be freshly prepared whenever possible.  
<sup>[1]</sup> For short-term storage, aliquoted stock solutions in DMSO should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[3]</sup><sup>[6]</sup> All solutions should be protected from light and stored under a nitrogen atmosphere if possible.<sup>[3]</sup>

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Powder is difficult to dissolve.	Insufficient solvent volume. Low temperature of the solvent.	Add a slightly larger volume of solvent. Gently warm the solution to 37°C and sonicate briefly.
Precipitate forms in the stock solution upon freezing.	The concentration of the solution is too high. The solution was not fully dissolved before freezing.	Thaw the solution and try to redissolve the precipitate by warming and vortexing. If it persists, centrifuge the tube and use the supernatant. Prepare a fresh, less concentrated stock solution for future use.
Loss of compound activity in experiments.	Improper storage conditions (e.g., exposure to light, repeated freeze-thaw cycles). Solution degradation.	Always store aliquots at the recommended temperature and protect from light. Prepare fresh stock solutions regularly. Avoid repeated freeze-thaw cycles by making single-use aliquots. <a href="#">[1]</a> <a href="#">[3]</a>
Inconsistent experimental results.	Inaccurate pipetting during serial dilutions. Variability in cell culture conditions. Degradation of the compound.	Calibrate pipettes regularly. Standardize cell culture protocols. Use freshly prepared or properly stored aliquots of Ecteinascidin 770.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **Ecteinascidin 770**? A1: DMSO is the most commonly recommended solvent for preparing stock solutions of **Ecteinascidin 770**.[\[3\]](#)[\[6\]](#)

Q2: How should I store the **Ecteinascidin 770** powder upon receipt? A2: The powder should be stored at -20°C immediately upon receipt.[\[1\]](#)

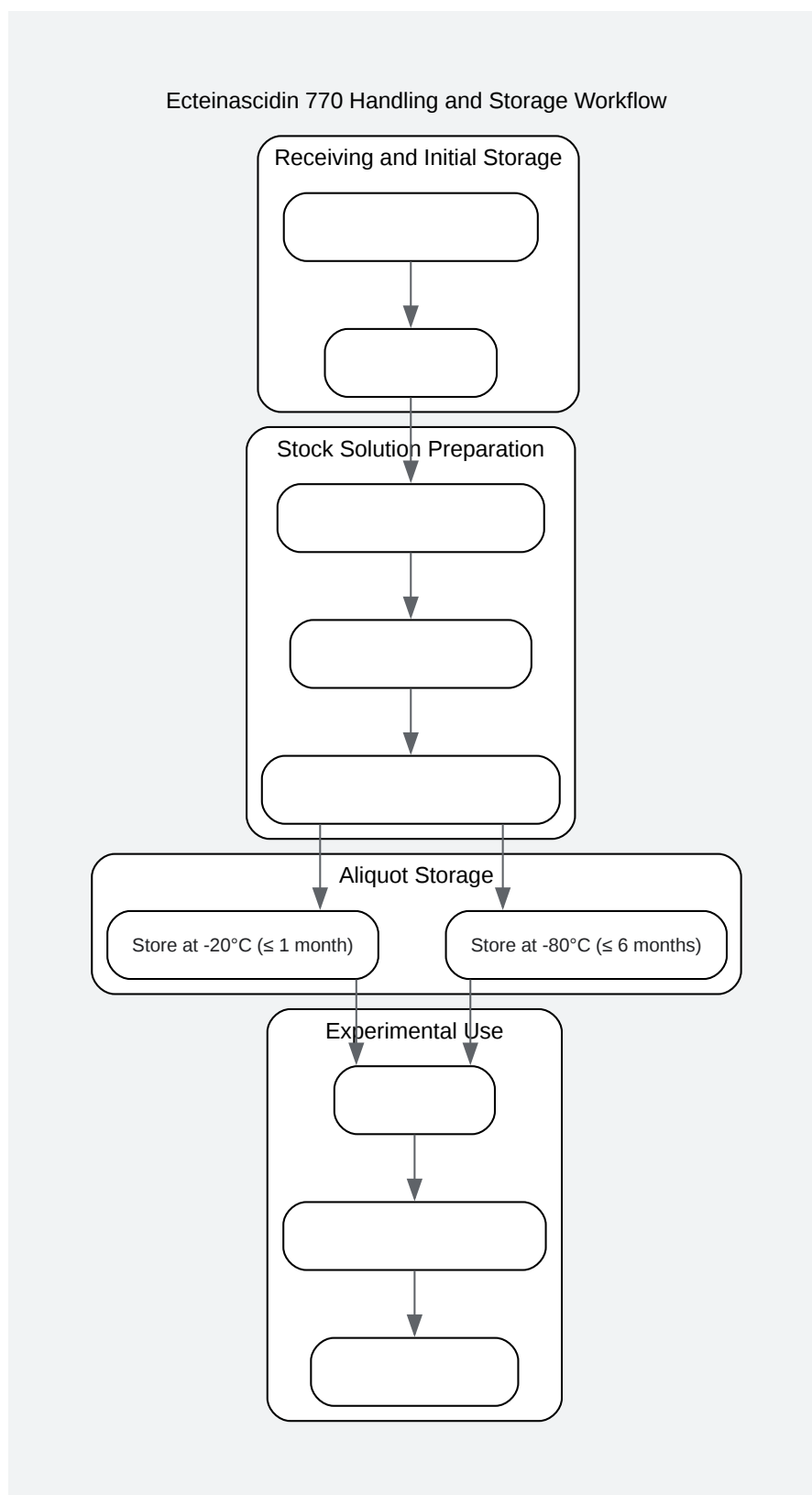
Q3: Can I store my stock solution in the refrigerator (4°C)? A3: No, storing the stock solution at 4°C is not recommended due to the instability of the compound in solution.<sup>[1]</sup> For short-term storage, -20°C is acceptable, but -80°C is preferred for longer-term storage of up to 6 months.<sup>[3][6]</sup>

Q4: Why is it important to aliquot the stock solution? A4: Aliquoting into single-use volumes prevents repeated freeze-thaw cycles, which can degrade the compound and lead to a loss of its biological activity.<sup>[3][6]</sup>

Q5: Is **Ecteinasclidin 770** sensitive to light? A5: Yes, stock solutions of **Ecteinasclidin 770** should be protected from light.<sup>[3][6]</sup>

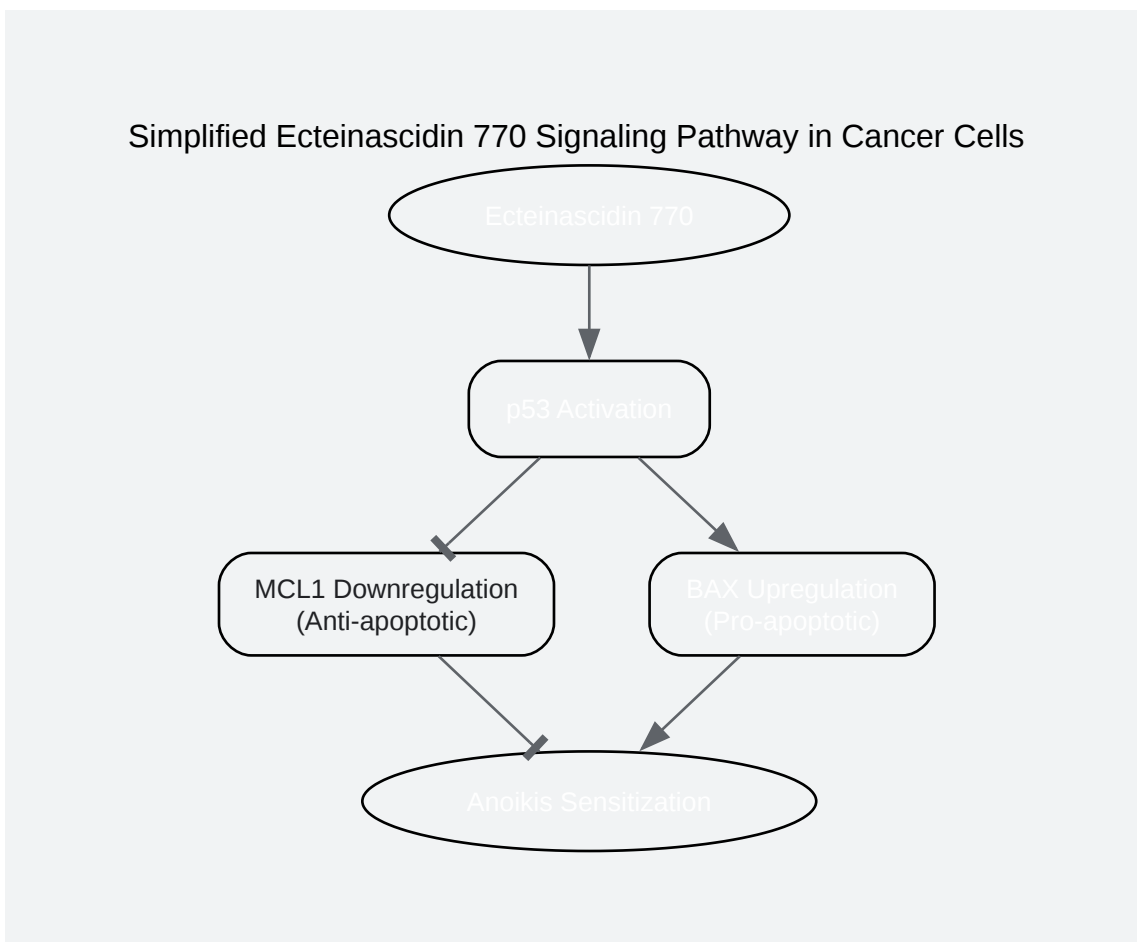
Q6: What personal protective equipment should I wear when handling **Ecteinasclidin 770**? A6: Due to its cytotoxic nature, you should wear double gloves, a lab coat, and eye protection. All handling of the powder and concentrated solutions should be performed in a certified chemical fume hood or biological safety cabinet.<sup>[4][5]</sup>

## Visualized Workflow and Signaling Pathway



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Caption: Workflow for handling and storing **Ecteinascidin 770** powder.



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Caption: **Ecteinascidin 770**'s mechanism of sensitizing cancer cells to anoikis.

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